

Proper Disposal Procedures for AC-099 (Superior No. 99)

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Compound of Interest

Compound Name: AC-099

Cat. No.: B12389566

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This document provides essential safety and logistical information for the proper disposal of **AC-099**, identified as Superior No. 99, a mildly activated rosin flux. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals while maintaining compliance with standard laboratory safety protocols.

Immediate Safety and Handling Precautions

Before handling **AC-099**, it is crucial to be aware of its chemical composition and potential hazards. This product is a flammable mixture containing Isopropanol, Methanol, and Mineral Spirits.

Personal Protective Equipment (PPE):

- **Eye Protection:** Always wear safety glasses.
- **Hand Protection:** NIOSH-approved protective gloves are recommended.
- **Respiratory Protection:** Use a NIOSH-approved respirator in well-ventilated areas. An explosion-proof local exhaust system is advised.
- **Protective Clothing:** A rubber apron is recommended to protect against skin contact.

Fire and Explosion Hazards:

- **AC-099** is flammable with a flash point of 12°C/53°F.^[1]

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1]
- Use only non-sparking tools and take precautionary measures against static discharge.[1]
- In case of fire, use dry chemical, CO2, or foam extinguishers.[1]

Step-by-Step Disposal Protocol

The disposal of **AC-099** must be conducted in a manner that minimizes environmental impact and adheres to all relevant regulations.

- Container Management:
 - Keep the container tightly closed when not in use.[1]
 - Ground and bond the container and receiving equipment to prevent static discharge.[1]
- Waste Collection:
 - Collect waste **AC-099** in a designated, properly labeled, and sealed container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal Route:
 - Dispose of the contents and container in accordance with all local, regional, national, and international regulations.
 - Do not dispose of waste into the sewer system.

Quantitative Data Summary

The following table summarizes the key quantitative data for the hazardous components of Superior No. 99.[1]

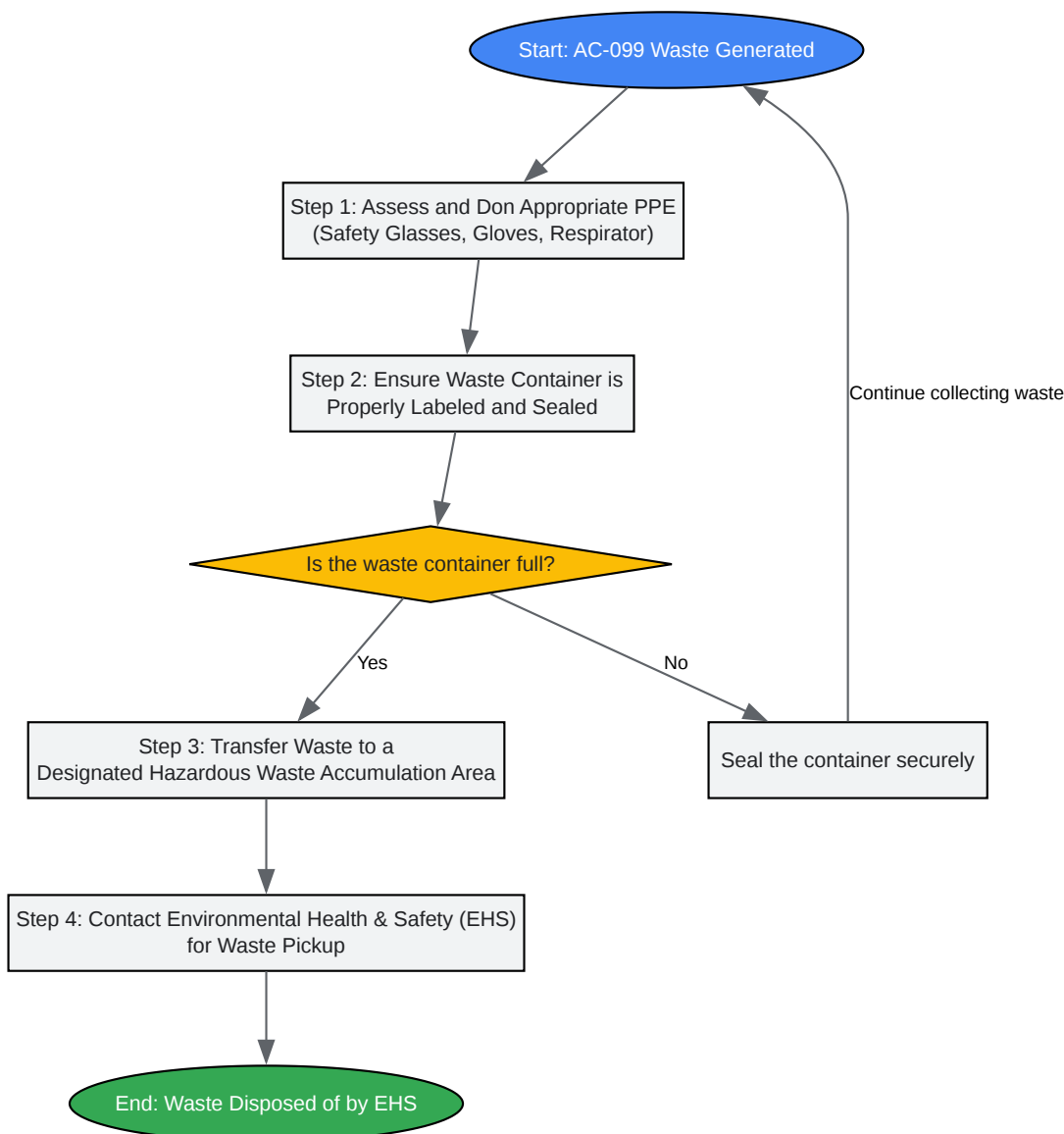
Component	CAS Number	Percentage (%)	OSHA PEL	Flash Point (°C)	Autoignition Temp (°C)
Isopropanol	67-63-0	90-98	400 PPM	12	399
Methanol	67-56-1	8-15	200 PPM	11	464
Mineral Spirits	8032-32-4	3-9	500 PPM	40-60	232-249

Experimental Protocols Cited

The information provided is based on the Safety Data Sheet for Superior No. 99, revised on January 1, 2016.^[1] No experimental protocols were cited in the source document.

Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **AC-099**.



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Caption: Decision workflow for the safe disposal of **AC-099** waste.

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References

- 1. superiorflux.com [superiorflux.com]
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